

# rosiglitazone maleate forced degradation studies validation

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## Compound Focus: Rosiglitazone Maleate

CAS No.: 155141-29-0

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## Forced Degradation Study & Validation Summary

The following data is extracted from a peer-reviewed study that developed and validated a stability-indicating gradient liquid chromatographic method for the simultaneous estimation of ROSI, GLIM, and MET [1].

**Table 1: Forced Degradation Conditions and Outcomes** This study subjected the drug combination to various stress conditions to demonstrate the method's stability-indicating capability. The results for rosiglitazone are inferred from the successful application of the method to the degraded samples.

| Stress Condition      | Treatment Details                             | Key Findings & Method Performance   |
|-----------------------|---|---|
| Acidic Hydrolysis     | 0.1 M HCl for 24 hours                        | The method effectively resolved rosiglitazone from its degradation products, confirming stability-indicating power [1]. |
| Alkaline Hydrolysis   | 0.1 M NaOH for 24 hours                       | The method was effective in separating rosiglitazone from degradation products formed under basic conditions [1].       |
| Oxidative Degradation | 3% H <sub>2</sub> O <sub>2</sub> for 24 hours | Successful separation of rosiglitazone from its oxidative degradation products was achieved [1].                        |

| Stress Condition       | Treatment Details              | Key Findings & Method Performance  |
|------------------------|--------------------------------|--|
| Thermal Degradation    | Dry heat at 60°C for 24 hours  | The method was applicable for analyzing samples degraded under thermal stress [1].               |
| Photolytic Degradation | UV light (265 nm) for 24 hours | The method demonstrated its stability-indicating nature for photolytically degraded samples [1]. |

**Table 2: Key Validation Parameters of the HPLC Method** The method was validated according to ICH guidelines, ensuring it is suitable for its intended purpose [1].

| Parameter           | Results for Rosiglitazone  |
|---------------------|--|
| Linearity           | Excellent linear correlation ( $r^2 = 0.998$ ) in the range of 2-50 µg/ml [1].   |
| Precision           | % RSD (Relative Standard Deviation) for peak area was 0.0513%, indicating high repeatability [1].  |
| Accuracy (Recovery) | Average percentage recovery of 99.73% (within the accepted 98-102% range) [1].   |
| Specificity         | The method was specific and able to resolve all three drugs from their potential degradation products under various stress conditions [1]. |

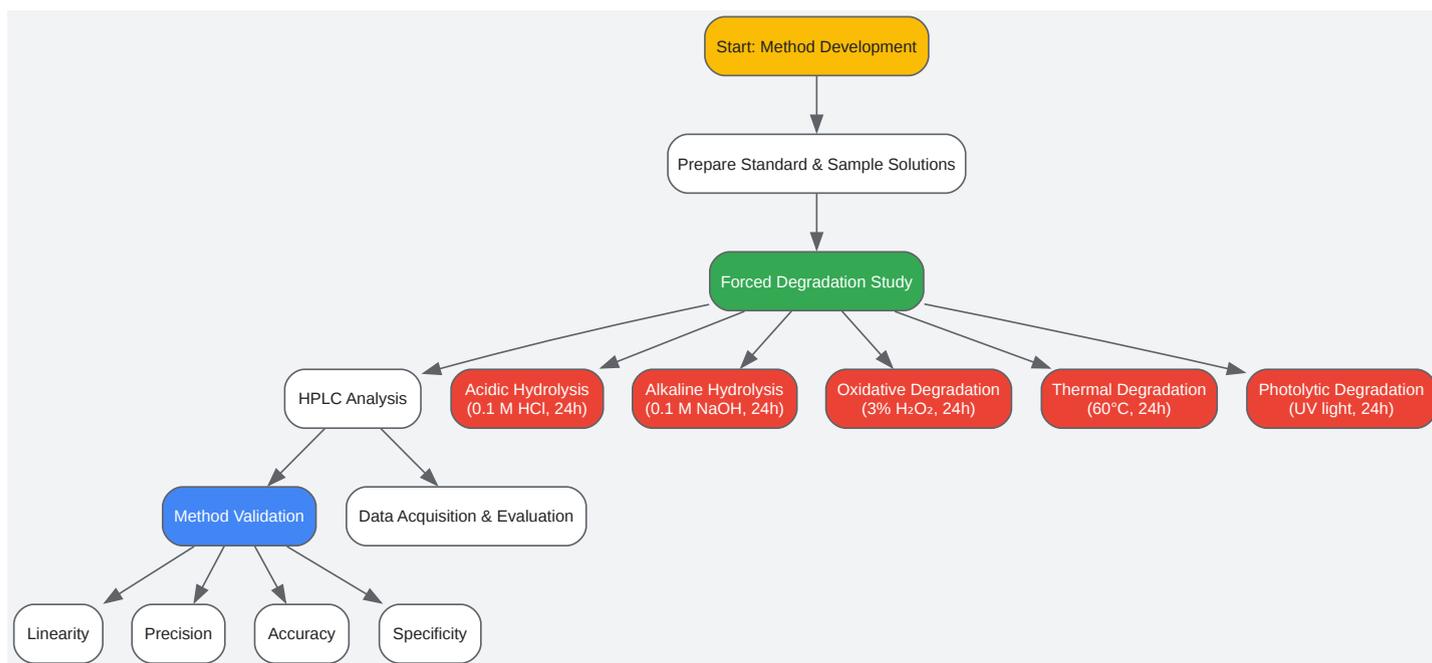
## Detailed Experimental Protocol

Here is the detailed methodology as described in the study for the simultaneous estimation of ROSI, GLIM, and MET [1].

- **Instrumentation:** The analysis was performed on a High Performance Liquid Chromatographic (HPLC) system equipped with a prominence LC gradient pump and a SPD-20A prominence UV/Vis detector.
- **Chromatographic Conditions:**
  - **Column:** Phenomenex Luna, ODS, C-18 (200mm × 4.6mm, 5µm).
  - **Mobile Phase:** A gradient of 0.023M Potassium Dihydrogen Phosphate buffer (pH adjusted to 6.0) and Acetonitrile in a ratio of 60:40 v/v.

- **Flow Rate:** 1.0 ml/min.
- **Detection Wavelength:** 230 nm.
- **Injection Volume:** 20  $\mu$ l.
- **Retention Times:** Approximately 2.4 min for ROSI, 4.5 min for GLIM, and 5.6 min for MET.
- **Standard and Sample Preparation:**
  - **Stock Solutions** (1000  $\mu$ g/ml): Prepared in methanol for ROSI, GLIM, and MET.
  - **Working Standard Solutions:** Prepared by diluting stock solutions in the concentration range of 2-50  $\mu$ g/ml for ROSI and GLIM, and 1-50  $\mu$ g/ml for MET.
  - **Sample Preparation (Tablet Dosage Form):** Twenty tablets were weighed and finely powdered. A portion equivalent to 500 mg of MET, 2 mg of ROSI, and 2 mg of GLIM was transferred to a 100 ml volumetric flask, sonicated with 50 ml of methanol for 20 minutes, and then diluted to volume with methanol. The solution was filtered through a 0.45  $\mu$ m membrane filter before injection.

The experimental workflow for the forced degradation study and method validation can be visualized as follows:



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## Alternative Analytical Technique

For your reference, an alternative, precise, and economical High-Performance Thin-Layer Chromatographic (HPTLC) method has also been developed and validated for determining rosiglitazone in its tablet dosage form [2].

- **Stationary Phase:** Silica gel 60 GF254 TLC plates.
- **Mobile Phase:** Methanol:Toluene:Chloroform:Triethylamine (1:8:0.5:0.5 v/v/v/v).
- **Detection:** Absorbance mode at 264 nm.
- **Rf Value:** 0.31 for rosiglitazone.

- **Validation:** The method was validated for accuracy, precision, specificity, and linearity (1.0-7.0 µg/µl), and was found suitable for content uniformity testing [2].

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## References

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